

Safeguarding Your Research: A Comprehensive Guide to Handling Z-Asp(OBzl)-OH

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Compound of Interest

Compound Name: Z-Asp(OBzl)-OH

Cat. No.: B554424

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For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical reagents is paramount. This guide provides essential safety and logistical information for **Z-Asp(OBzl)-OH**, a key building block in peptide synthesis. Adherence to these procedures will help ensure a safe laboratory environment and the integrity of your research.

Immediate Safety and Handling Protocols

Z-Asp(OBzl)-OH, also known as $N\alpha$ -Cbz-L-aspartic acid β -benzyl ester, requires careful handling to mitigate potential health risks. While not classified as hazardous under EU regulations, it may cause respiratory tract, skin, and eye irritation.^[1] Inhalation and ingestion may be harmful.^[1]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is necessary to prevent exposure. This includes:

- **Eye Protection:** Splash goggles are required to protect against dust particles and accidental splashes.^[1]
- **Hand Protection:** Chemical-resistant gloves should be worn at all times.^[1]
- **Body Protection:** A full lab suit or coat is mandatory to prevent skin contact.^[1]
- **Foot Protection:** Protective boots are recommended.^[1]

- Respiratory Protection: In situations where dust is generated, a dust respirator or a self-contained breathing apparatus should be used to avoid inhalation.[\[1\]](#)

Emergency First Aid

In the event of exposure, the following first-aid measures should be taken immediately:

- Inhalation: Move the individual to fresh air.
- Skin Contact: Wash the affected area thoroughly with soap and plenty of water.[\[1\]](#)
- Eye Contact: Flush the eyes with water as a precaution, removing contact lenses if present.[\[1\]](#)
- Ingestion: If swallowed, seek medical attention.

Operational Plan: From Receipt to Use

A structured operational plan ensures both safety and the quality of the reagent.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **Z-Asp(OBzl)-OH** in a tightly closed container in a dry, well-ventilated area.[\[1\]](#) It should be kept away from heat and sources of ignition.[\[1\]](#) The recommended storage temperature is below 5°C (41°F).[\[1\]](#) For long-term storage of stock solutions, -80°C is recommended for up to 6 months, while for short-term storage, -20°C is suitable for up to 1 month.[\[2\]](#)

Handling in the Laboratory

- Engineering Controls: Use process enclosures or local exhaust ventilation to minimize airborne levels of the substance.[\[1\]](#) If operations generate dust, fume, or mist, ventilation is crucial to keep exposure below limits.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, smoking, or using the lavatory.[\[1\]](#)

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C19H19NO6	[1]
Molecular Weight	357.4 g/mol	[3]
Storage Temperature	< 5°C (41°F)	[1]
Stock Solution Storage (Long-term)	-80°C (up to 6 months)	[2]
Stock Solution Storage (Short-term)	-20°C (up to 1 month)	[2]

Experimental Protocol: Manual Solid-Phase Peptide Synthesis (SPPS)

Z-Asp(OBzl)-OH is a common reagent in Fmoc-based solid-phase peptide synthesis. The following is a detailed methodology for its incorporation into a peptide chain.

Materials and Reagents

- Rink Amide Resin
- N-methylpyrrolidone (NMP) or Dimethylformamide (DMF)
- 4-methylpiperidine
- Fmoc-protected amino acids (including **Z-Asp(OBzl)-OH**)
- HATU (or HBTU)
- Diisopropylethylamine (DIEA)
- Trifluoroacetic acid (TFA)
- Kaiser Test Reagents

Step-by-Step Procedure

- Resin Preparation:
 - Weigh 100 mg of Rink Amide resin into a glass vial.
 - Add 1 mL of NMP or DMF to swell the resin.
- Column Loading:
 - Transfer the swollen resin slurry to a poly-prep column.
 - Wash the vial with 1 mL of NMP and add it to the column.
 - Apply pressure to force the liquid through, then cap the column outlet.
- Fmoc Deprotection:
 - Remove the Fmoc protecting group from the resin by adding a 20% solution of 4-methylpiperidine in NMP.
 - Allow the reaction to proceed for the appropriate time, then wash the resin thoroughly with NMP.
- Amino Acid Activation and Coupling:
 - In a separate vial, dissolve the Fmoc-protected amino acid (e.g., **Z-Asp(OBzl)-OH**), HATU, and DIEA in NMP to activate the amino acid.
 - Add the activated amino acid solution to the deprotected resin in the column.
 - Agitate the mixture for at least 20 minutes to ensure complete coupling.
- Monitoring the Coupling Reaction:
 - Perform a Kaiser test to confirm the completion of the coupling reaction. A negative result (beads remain colorless) indicates a complete reaction.
- Chain Elongation:

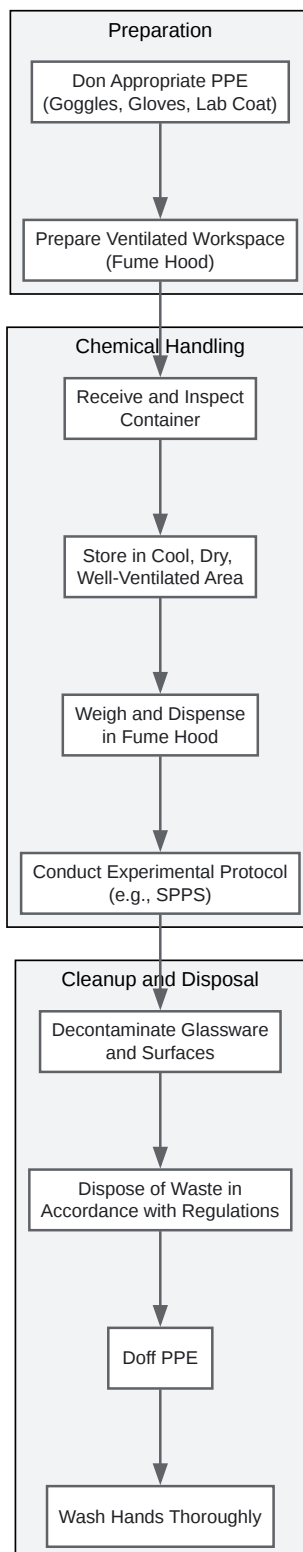
- Repeat steps 3-5 for each subsequent amino acid in the peptide sequence.
- Cleavage and Deprotection:
 - Once the peptide synthesis is complete, treat the resin with a cleavage cocktail containing TFA to cleave the peptide from the resin and remove the side-chain protecting groups.
 - This reaction should proceed for approximately 3 hours.
- Peptide Isolation:
 - Filter the solution to remove the resin beads.
 - Precipitate the peptide from the filtrate and proceed with purification.

Disposal Plan

All waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.^[1] Contaminated packaging should be treated as chemical waste.

Safe Handling Workflow for Z-Asp(OBzl)-OH

Safe Handling Workflow for Z-Asp(OBzl)-OH

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